

Safeguarding Researchers: A Comprehensive Guide to Handling Volkensin

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Compound of Interest

| | |
|----------------|------------|
| Compound Name: | Volkensin |
| CAS No.: | 91933-11-8 |
| Cat. No.: | B1239845 |

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For Immediate Implementation: This document provides critical safety and logistical protocols for the handling and disposal of **Volkensin**, a highly potent ribosome-inactivating protein. Given the absence of a specific Safety Data Sheet (SDS), a highly conservative safety approach is mandatory. All personnel must treat **Volkensin** as an extremely hazardous substance.

Volkensin, derived from *Adenia volkensis*, is a potent biological toxin that inhibits protein synthesis, posing a significant risk to researchers.[1][2] Its toxicity is comparable to, and in some studies suggested to be even greater than, the well-known toxin ricin.[3] The primary routes of exposure in a laboratory setting include inhalation of aerosols, ingestion, and absorption through the skin or mucous membranes.[4][5]

Essential Personal Protective Equipment (PPE)

A multi-layered PPE approach is required at all times when handling **Volkensin** to prevent accidental exposure. The minimum required PPE is outlined below.

| Body Part | Required Protection | Specifications and Best Practices |
|-------------|--|---|
| Eyes/Face | Safety goggles and a face shield | Safety goggles must be worn at all times. A face shield is mandatory when there is a risk of splashing or aerosolization. [4][6] |
| Skin | Chemical-resistant gloves (Nitrile) and a dedicated lab coat | Double-gloving with nitrile gloves is strongly recommended.[4][6] Gloves must be inspected for integrity before use and disposed of as contaminated waste immediately after handling Volkensin. A solid-front, long-sleeved lab coat is required. |
| Respiratory | NIOSH-approved respirator (N95 or higher) | A respirator is mandatory when handling powdered Volkensin outside of a certified chemical fume hood or biological safety cabinet to prevent inhalation of dust particles.[4] |
| Body | Full-length pants and closed-toe shoes | To protect against accidental spills. |

Quantitative Toxicity Data

The following table summarizes the available quantitative toxicity data for **Volkensin**. It is crucial to note the extreme toxicity of this compound and handle it accordingly.

| Toxin | Animal Model | LD50 (Lethal Dose, 50%) | Source |
|-----------|--------------|-------------------------|--------|
| Volkensin | Rat | 50-60 ng/kg | [3][7] |
| Volkensin | Mouse | 1.4 µg/kg | [8] |

Note: The LD50 values indicate that an extremely small amount of **Volkensin** can be fatal. All handling procedures must reflect this high level of hazard.

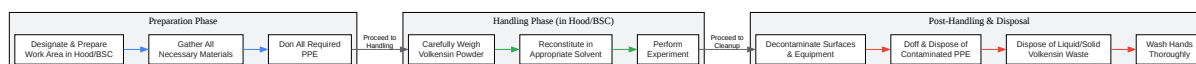
Standard Operating Procedure for Handling Volkensin

Adherence to a strict, step-by-step operational plan is critical to minimize exposure risk.

Engineering Controls

All weighing, reconstitution, and handling of powdered **Volkensin** must be conducted within a certified chemical fume hood or a Class II Biological Safety Cabinet (BSC) to mitigate inhalation risks.[4][9][10] The work surface should be covered with plastic-backed absorbent paper to contain any potential spills.[4]

Experimental Workflow



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